

Application Notes and Protocols: Tri-p-tolyltin Acetate as a Wood Preservative

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Compound of Interest

Compound Name: *Tri-p-tolyltin acetate*

Cat. No.: *B15189318*

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Introduction

Tri-p-tolyltin acetate is an organotin compound with potential applications as a wood preservative due to its anticipated fungicidal properties. Organotin compounds, particularly trialkyltin derivatives, have historically been effective biocides for wood protection. They function by interfering with the metabolic processes of wood-destroying fungi and insects. The treatment aims to permeate the wood structure with the active compound, forming a protective barrier that enhances the durability and service life of the timber. The tolyl-substituted tin compounds are of interest for their potential unique efficacy and toxicological profiles compared to more traditionally studied alkyltin compounds like Tributyltin oxide (TBTO).

These application notes provide a framework for the evaluation and use of **tri-p-tolyltin acetate** as a wood preservative, including detailed experimental protocols for assessing its efficacy against common wood-decay fungi.

Mechanism of Action (Proposed)

The precise mechanism of action for **tri-p-tolyltin acetate** in wood is likely analogous to other tri-organotin compounds. It is proposed that the organotin compound interacts with the hydroxyl groups of cellulose and lignin within the wood structure. This interaction may occur via the formation of covalent bonds or strong adsorption, effectively fixing the biocide within the wood

matrix. The fungicidal activity is believed to stem from the inhibition of key enzymatic processes within the fungal cells, disrupting their ability to metabolize wood components.

Data Presentation: Efficacy of Analogous Organotin Preservatives

Disclaimer: Quantitative efficacy data for **tri-p-tolytin acetate** against wood-decay fungi is not readily available in published literature. The following data is illustrative and based on the performance of a related organotin compound, Tributyltin oxide (TBTO), to provide a representative example of expected performance. This data should be used as a benchmark for comparison in new experimental evaluations of **tri-p-tolytin acetate**.

Preservative	Test Fungus	Wood Species	Retention (kg/m ³)	Mean Mass Loss (%)	Toxic Threshold (kg/m ³)
Untreated Control	Coniophora puteana (Brown Rot)	Scots Pine (Pinus sylvestris)	0	25.8	-
TBTO (Analogous)	Coniophora puteana (Brown Rot)	Scots Pine (Pinus sylvestris)	0.5	8.2	< 1.0
TBTO (Analogous)	Coniophora puteana (Brown Rot)	Scots Pine (Pinus sylvestris)	1.0	2.1	< 1.0
TBTO (Analogous)	Coniophora puteana (Brown Rot)	Scots Pine (Pinus sylvestris)	2.0	0.8	< 1.0
Untreated Control	Trametes versicolor (White Rot)	Beech (Fagus sylvatica)	0	32.4	-
TBTO (Analogous)	Trametes versicolor (White Rot)	Beech (Fagus sylvatica)	0.5	11.5	< 1.2
TBTO (Analogous)	Trametes versicolor (White Rot)	Beech (Fagus sylvatica)	1.2	2.9	< 1.2
TBTO (Analogous)	Trametes versicolor (White Rot)	Beech (Fagus sylvatica)	2.5	1.3	< 1.2

Experimental Protocols

The following protocols are based on standard methods for evaluating the efficacy of wood preservatives.

Laboratory Agar-Block Test for Fungicidal Efficacy

This test determines the toxic threshold of a preservative against pure cultures of wood-destroying fungi.

4.1.1. Materials and Equipment

- Wood specimens (e.g., Scots Pine sapwood for brown rot, Beech for white rot), cut to 25 x 25 x 9 mm.
- **Tri-p-tolytin acetate.**
- Suitable solvent (e.g., toluene, xylene).
- Fungal cultures (e.g., *Coniophora puteana*, *Trametes versicolor*).
- Petri dishes with malt extract agar.
- Drying oven.
- Analytical balance.
- Vacuum impregnation apparatus.

4.1.2. Procedure

- Specimen Preparation: Number and weigh the conditioned wood blocks to the nearest 0.01 g.
- Preservative Treatment:
 - Prepare a series of treatment solutions of **tri-p-tolytin acetate** at different concentrations.
 - Place a set of wood blocks in a beaker and immerse them in the treatment solution.
 - Use a vacuum impregnation apparatus to ensure full penetration of the preservative.
 - After treatment, gently wipe the blocks to remove excess solution and reweigh them to determine the preservative uptake (retention).

- Conditioning: Allow the treated blocks to air-dry and then condition them to a stable weight.
- Fungal Exposure:
 - Place the treated and untreated control blocks in Petri dishes containing actively growing cultures of the test fungi.
 - Incubate the dishes at a suitable temperature and humidity (e.g., 22°C and 70% RH) for a specified period (e.g., 12 weeks).
- Evaluation:
 - At the end of the incubation period, remove the blocks, carefully clean off any fungal mycelium, and reweigh them.
 - Dry the blocks in an oven to a constant weight and record the final dry weight.
 - Calculate the percentage mass loss for each block.
 - The toxic threshold is the lowest retention of the preservative that results in a mean mass loss of less than a specified percentage (e.g., 3%).

Leaching Test

This test evaluates the permanence of the preservative in the wood when exposed to water.

4.2.1. Materials and Equipment

- Treated wood blocks from the efficacy test preparation.
- Deionized water.
- Shaking water bath or similar apparatus.

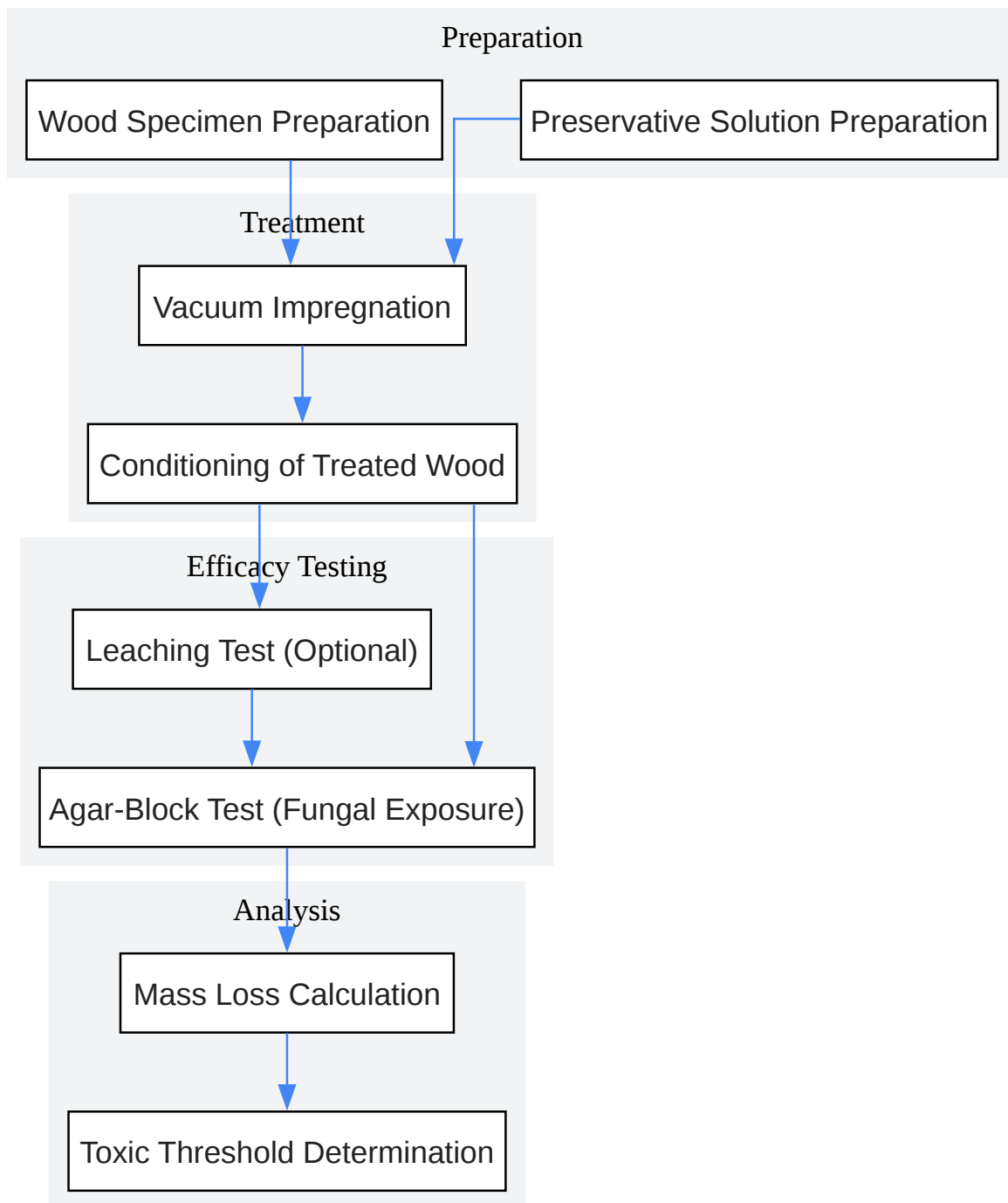
4.2.2. Procedure

- Take a subset of the treated wood blocks before they are exposed to fungi.
- Immerse the blocks in deionized water at a specified ratio of water volume to wood volume.

- Place the container in a shaking water bath at a controlled temperature for a set period (e.g., 14 days), with periodic water changes.
- After the leaching period, remove the blocks, condition them to a stable weight, and then subject them to the agar-block test as described above to determine the post-leaching efficacy.

Visualizations

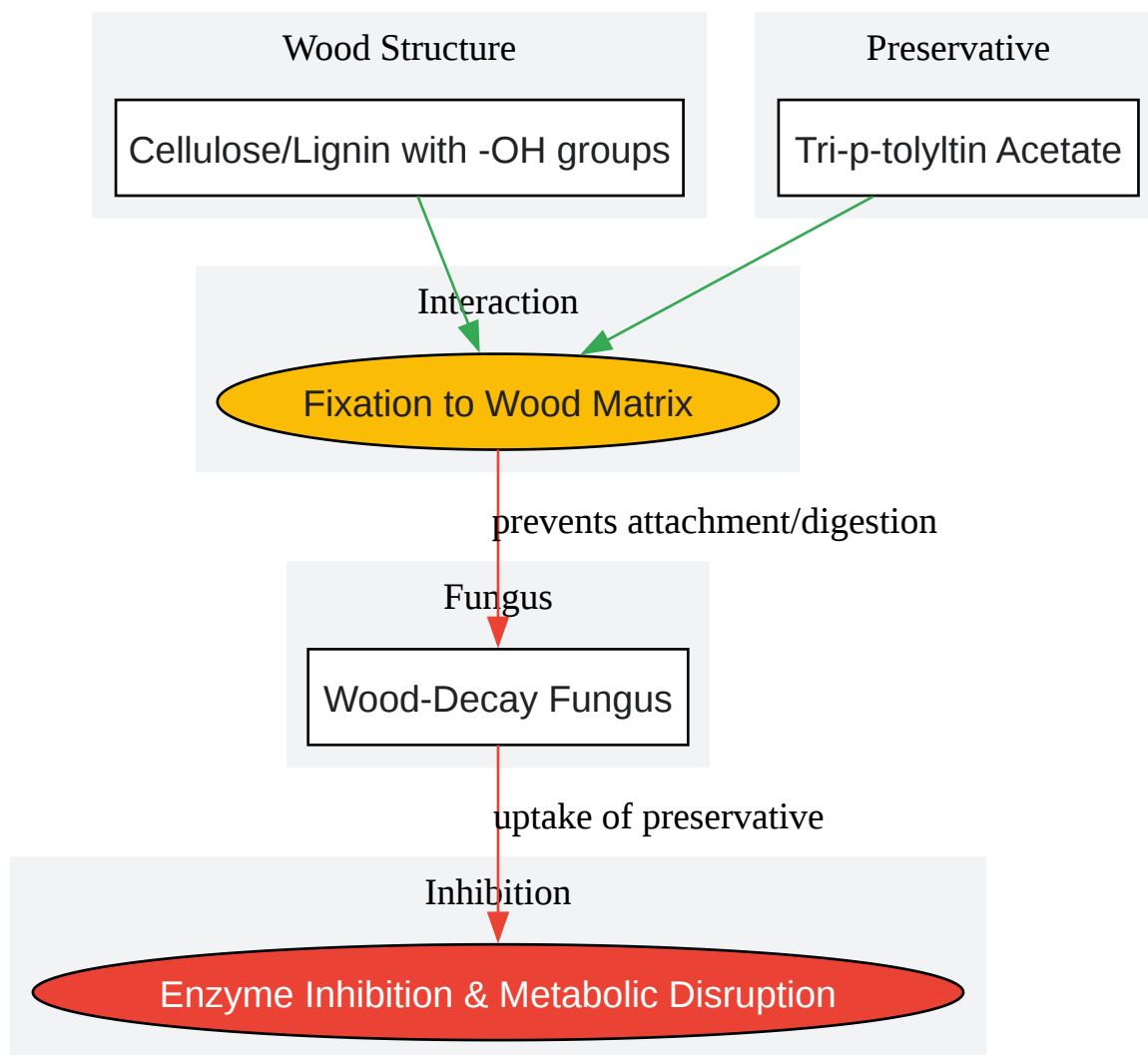
Experimental Workflow for Efficacy Testing



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Caption: Workflow for evaluating the fungicidal efficacy of a wood preservative.

Proposed Mechanism of Action



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Caption: Proposed mechanism of **tri-p-tolytin acetate** as a wood preservative.

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